

Application Notes and Protocols: gp120-IN-1

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: gp120-IN-1

Cat. No.: B15568290

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For Researchers, Scientists, and Drug Development Professionals

Introduction

gp120-IN-1 is a potent inhibitor of the HIV-1 envelope glycoprotein gp120.[1] It functions by binding to gp120 and preventing its interaction with the CD4 receptor on host T-cells, which is the initial and critical step for viral entry into the cell.[2][3] This mechanism of action makes **gp120-IN-1** a valuable tool for research into HIV-1 entry and a potential candidate for antiretroviral therapy development. Accurate and reproducible experimental results rely on the correct handling, solubilization, and storage of this inhibitor. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving and storing small molecule inhibitors for in vitro and in vivo studies. These application notes provide detailed information and protocols regarding the solubility and stability of **gp120-IN-1** in DMSO to ensure its effective use in research and drug development.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₄ N ₄ O ₂	PubChem
Molecular Weight	428.49 g/mol	PubChem
Appearance	Solid powder	N/A

Solubility in DMSO

The precise quantitative solubility of **gp120-IN-1** in DMSO is not explicitly stated in the currently available manufacturer's literature. However, for many small molecule inhibitors, a stock solution of 10 mM in DMSO can be prepared.^[4] For practical purposes, it is recommended to experimentally determine the solubility for your specific batch of **gp120-IN-1**.

Protocol for Determining the Kinetic Solubility of gp120-IN-1 in DMSO

This protocol provides a general method to assess the kinetic solubility of a small molecule inhibitor in DMSO.

Materials:

- **gp120-IN-1** powder
- Anhydrous, high-purity DMSO
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Amber glass or polypropylene vials
- Micro-pipettes

Procedure:

- Preparation of a Saturated Solution:
 - Accurately weigh a small amount of **gp120-IN-1** (e.g., 5 mg) into a pre-weighed vial.
 - Add a small, precise volume of DMSO (e.g., 100 μ L) to the vial.
 - Vortex the mixture vigorously for 2-3 minutes.

- If the solid does not completely dissolve, sonicate the vial for 10-15 minutes.
- Continue adding small, precise volumes of DMSO, followed by vortexing and sonication, until the compound is fully dissolved. Record the total volume of DMSO added.
- Equilibration:
 - Allow the solution to equilibrate at room temperature for at least one hour to ensure that it is not supersaturated.
- Observation:
 - Visually inspect the solution for any undissolved particles or precipitation. A clear solution indicates that the compound is fully dissolved at that concentration.
- Calculation:
 - Calculate the solubility in mg/mL and mM using the following formulas:
 - $\text{Solubility (mg/mL)} = \text{Mass of gp120-IN-1 (mg)} / \text{Total Volume of DMSO (mL)}$
 - $\text{Solubility (mM)} = (\text{Solubility (mg/mL)} / \text{Molecular Weight of gp120-IN-1 (g/mol)}) * 1000$

Note: This method determines the kinetic solubility. For thermodynamic solubility, the solution should be equilibrated for a longer period (e.g., 24 hours) and then centrifuged to remove any undissolved solid before measuring the concentration of the supernatant.

Stability in DMSO

The stability of small molecules in DMSO is critical for the reliability of experimental data. Several factors, including storage temperature, water content in DMSO, and freeze-thaw cycles, can affect the stability of **gp120-IN-1**.

Storage Recommendations

Based on general guidelines for small molecule inhibitors, the following storage conditions are recommended for **gp120-IN-1**.

Form	Storage Temperature	Recommended Duration
Solid Powder	-20°C	Up to 3 years
4°C	Up to 2 years	
Stock Solution in DMSO	-80°C	Up to 6 months
-20°C	Up to 1 month	

Important Considerations:

- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles should be avoided as they can lead to compound degradation. It is highly recommended to aliquot the stock solution into single-use volumes. Studies have shown that for many compounds, no significant loss is observed after 11 freeze-thaw cycles.^[5]
- **Water Content:** DMSO is hygroscopic and readily absorbs moisture from the air. The presence of water can lead to the hydrolysis of susceptible compounds. It is crucial to use anhydrous DMSO and to store stock solutions in tightly sealed vials.
- **Re-evaluation:** If a stock solution is stored at -20°C for more than one month, it is advisable to re-evaluate its efficacy before use.

Protocol for Assessing the Long-Term Stability of gp120-IN-1 in DMSO

This protocol outlines a method to evaluate the stability of a **gp120-IN-1** stock solution in DMSO over time using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Materials:

- **gp120-IN-1** stock solution in DMSO (e.g., 10 mM)
- Anhydrous, high-purity DMSO
- Amber glass or polypropylene vials

- HPLC or LC-MS system with a suitable column and detector

Procedure:

- Preparation of Stability Samples:
 - Prepare a fresh stock solution of **gp120-IN-1** in anhydrous DMSO at a known concentration (e.g., 10 mM).
 - Aliquot the stock solution into multiple vials, ensuring each vial has enough volume for a single analysis.
 - Prepare a sufficient number of aliquots to be analyzed at each time point.
- Storage:
 - Store the aliquots under the desired conditions (e.g., -20°C and -80°C).
- Time Points:
 - Establish a schedule for analysis. Typical time points for a long-term stability study are 0, 1, 3, and 6 months.
- Sample Analysis (Time 0):
 - Immediately after preparation, take one aliquot for the initial analysis (Time 0).
 - Dilute the sample to a suitable concentration for analysis with the mobile phase.
 - Analyze the sample by HPLC or LC-MS to determine the initial peak area and purity of **gp120-IN-1**.
- Sample Analysis (Subsequent Time Points):
 - At each scheduled time point, retrieve one aliquot from storage.
 - Allow the aliquot to thaw completely and equilibrate to room temperature.
 - Prepare and analyze the sample using the same method as for the Time 0 sample.

- Data Analysis:
 - Compare the peak area and purity of **gp120-IN-1** at each time point to the results from Time 0.
 - Calculate the percentage of **gp120-IN-1** remaining at each time point.
 - A significant decrease in the peak area or the appearance of new peaks may indicate degradation.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution of **gp120-IN-1** in DMSO

Materials:

- **gp120-IN-1** powder (Molecular Weight: 428.49 g/mol)
- Anhydrous, high-purity DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

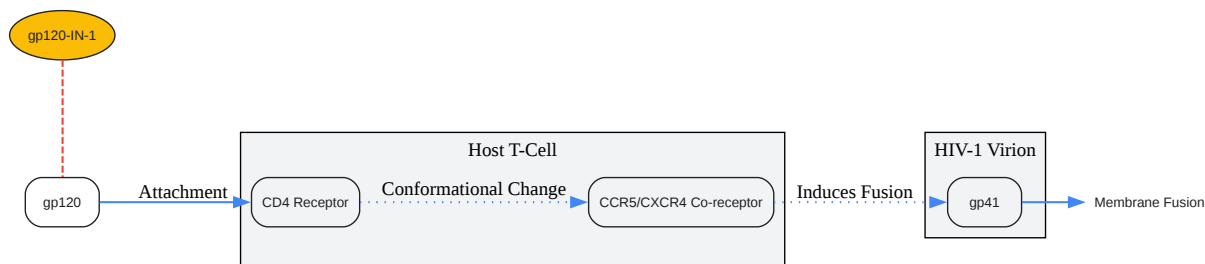
- Calculate the required mass of **gp120-IN-1**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 428.49 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.285 \text{ mg}$
- Weigh the **gp120-IN-1**:
 - Carefully weigh 4.285 mg of **gp120-IN-1** powder into a sterile vial.

- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the vial containing the **gp120-IN-1** powder.
 - Vortex the solution thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming (e.g., to 37°C) can be used to aid dissolution if necessary, but be cautious of potential degradation with heat.
- Aliquot and Store:
 - To prevent repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Signaling Pathway and Experimental Workflow Diagrams

Mechanism of Action of gp120-IN-1

gp120-IN-1 is an HIV-1 entry inhibitor that targets the viral envelope glycoprotein gp120. The primary mechanism involves the binding of the inhibitor to gp120, which in turn blocks the interaction of gp120 with the CD4 receptor on the surface of host T-cells. This inhibition of the initial attachment step prevents the subsequent conformational changes in gp120 and gp41 that are necessary for the fusion of the viral and cellular membranes, thereby blocking viral entry.

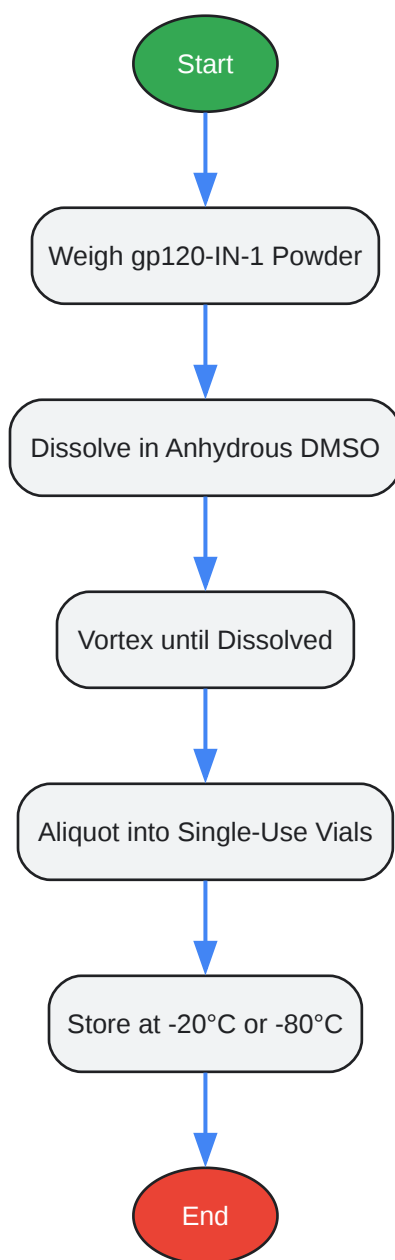


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Caption: Mechanism of **gp120-IN-1** in inhibiting HIV-1 entry.

Experimental Workflow for Stock Solution Preparation and Storage

The following diagram illustrates the recommended workflow for preparing and storing a stock solution of **gp120-IN-1** in DMSO.

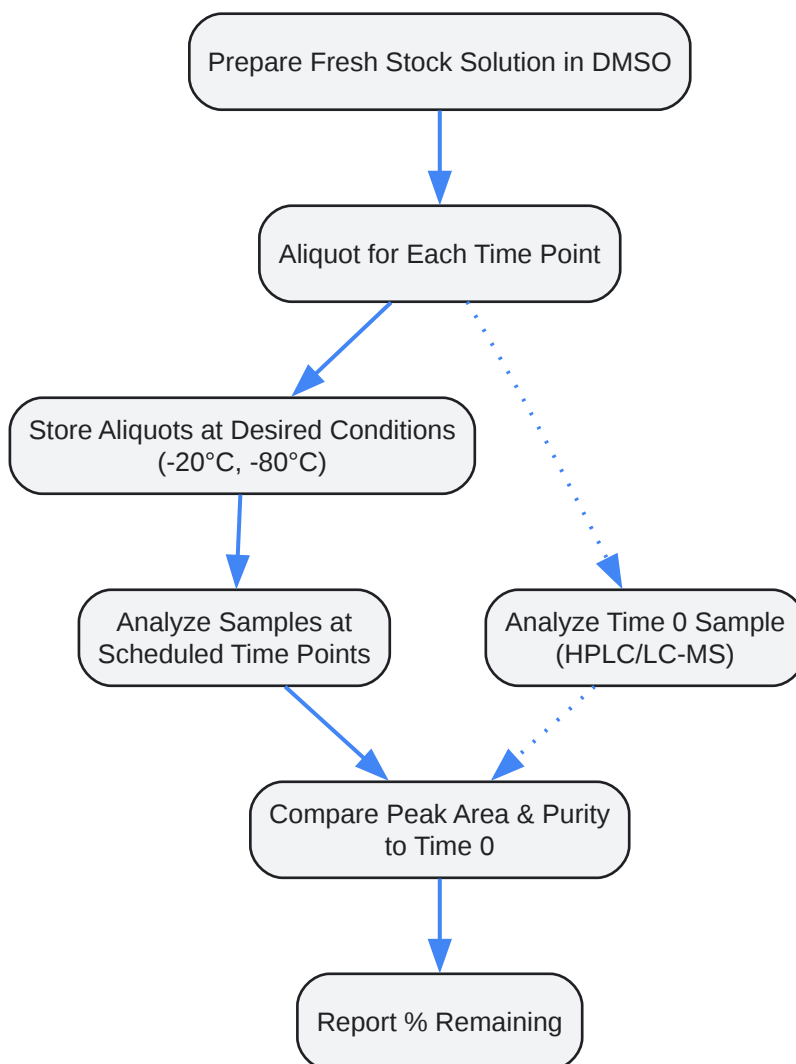


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Caption: Workflow for preparing and storing **gp120-IN-1** stock solution.

Logical Workflow for Stability Assessment

This diagram outlines the logical steps for conducting a stability assessment of **gp120-IN-1** in DMSO.



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Caption: Workflow for assessing the stability of **gp120-IN-1** in DMSO.

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